

# (R)-(+)-1-Benzyl-3-pyrrolidinol physical properties

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## Compound of Interest

Compound Name: **1-Benzyl-3-pyrrolidinol**

Cat. No.: **B1218477**

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An In-depth Technical Guide to the Physical Properties of **(R)-(+)-1-Benzyl-3-pyrrolidinol**

## Introduction

**(R)-(+)-1-Benzyl-3-pyrrolidinol** is a chiral tertiary alcohol that serves as a crucial intermediate in the synthesis of various pharmaceutical compounds and fine chemicals.<sup>[1]</sup> Its specific stereochemistry and functional groups make it a valuable building block in asymmetric synthesis. This guide provides a comprehensive overview of the core physical properties of **(R)-(+)-1-Benzyl-3-pyrrolidinol**, intended for researchers, scientists, and professionals in drug development.

## Chemical Identity

- IUPAC Name: (3R)-1-benzylpyrrolidin-3-ol<sup>[2][3]</sup>
- CAS Number: 101930-07-8<sup>[2][3][4]</sup>
- Molecular Formula: C<sub>11</sub>H<sub>15</sub>NO<sup>[1][2][3][4]</sup>
- Molecular Weight: 177.24 g/mol <sup>[1][2][4]</sup>
- InChI Key: YQMXOIAIYXXXEE-LLVKDONJSA-N<sup>[2][3]</sup>
- SMILES String: O[C@@H]1CCN(C1)Cc2ccccc2<sup>[4]</sup>

# Physical Properties

The physical characteristics of (R)-(+)-1-Benzyl-3-pyrrolidinol have been determined through various analytical methods. While some sources describe it as a liquid, others classify it as a low-melting crystalline powder, suggesting its physical state may be dependent on purity and ambient temperature.[1]

## Summary of Physical Data

The following table summarizes the key physical properties of (R)-(+)-1-Benzyl-3-pyrrolidinol.

Property	Value	Conditions/Notes
Appearance	Clear, light yellow to orange liquid or white to off-white crystalline powder.[1][5]	
Melting Point	52-56 °C[1]	
Boiling Point	116 °C[3][4][5]	at 0.9 mmHg
Density	1.07 g/mL[4][5]	at 25 °C
Refractive Index	1.548[4][5]	at 20 °C
Optical Rotation	[ $\alpha$ ] +3.7°[4][5]	at 23 °C (c=5, Methanol)
Flash Point	113 °C (235.4 °F)[6]	Closed cup
Solubility	Slightly soluble in water; soluble in ethanol and chloroform.[1]	
pKa	14.82 ± 0.20	Predicted[5]

## Experimental Methodologies

The determination of the physical properties listed above relies on standardized laboratory protocols. The following sections describe the general methodologies for these measurements.

### Melting Point Determination

The melting point is typically determined using a capillary melting point apparatus. A small, dry sample of the crystalline solid is packed into a capillary tube, which is then placed in the apparatus. The sample is heated at a controlled rate, and the temperature range from the appearance of the first liquid drop to the complete liquefaction of the sample is recorded as the melting point range.

## Boiling Point Determination

The boiling point is measured under reduced pressure (vacuum distillation) to prevent thermal decomposition of the compound. The substance is heated in a distillation apparatus connected to a vacuum pump. The temperature at which the liquid boils and its vapor pressure equals the pressure in the apparatus is recorded as the boiling point at that specific pressure.

## Density Measurement

The density of the liquid is determined using a pycnometer or a digital density meter. The mass of a known volume of the substance is measured at a specific temperature (e.g., 25 °C). The density is then calculated by dividing the mass by the volume.

## Refractive Index Measurement

A refractometer, typically an Abbé refractometer, is used to measure the refractive index. A drop of the liquid sample is placed on the prism, and the instrument measures the extent to which light is bent (refracted) as it passes through the sample at a controlled temperature (e.g., 20 °C).

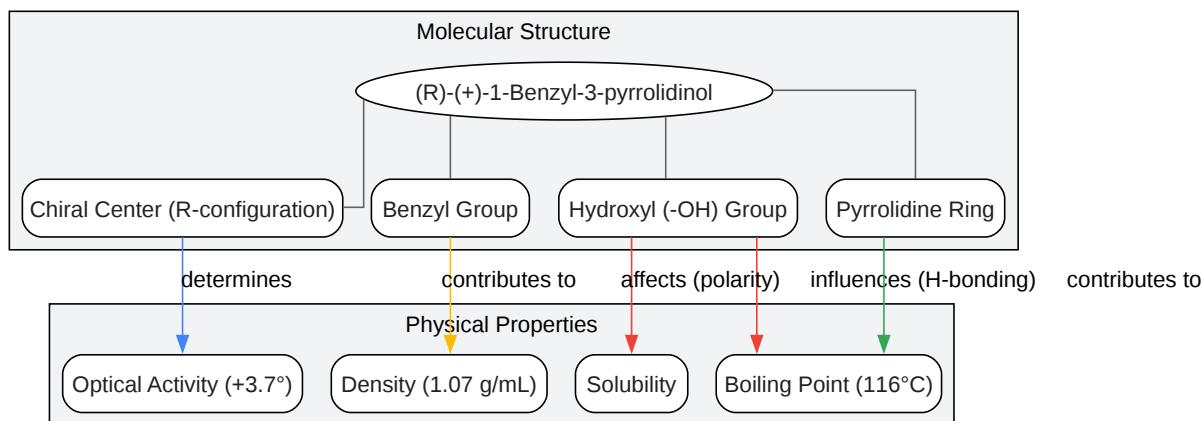
## Optical Rotation Measurement

The specific rotation is measured using a polarimeter. A solution of the compound with a known concentration (e.g., 5 g/100mL in methanol) is prepared and placed in a sample tube of a specific length.<sup>[4][5]</sup> Plane-polarized light is passed through the solution, and the angle of rotation is measured. The specific rotation is then calculated based on the observed rotation, concentration, and path length.

## Diagrams and Workflows

## Logical Relationship of Chemical Structure to Physical Properties

The following diagram illustrates how the molecular structure of (R)-(+)-**1-Benzyl-3-pyrrolidinol** influences its key physical properties.

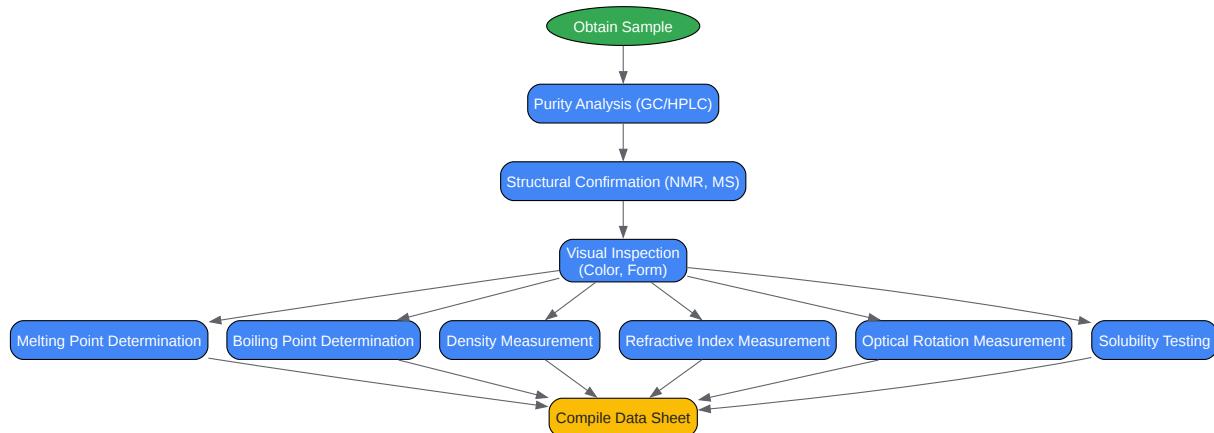


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Caption: Relationship between molecular features and physical properties.

## Experimental Workflow for Physical Property Characterization

This diagram outlines a general workflow for the physical and chemical characterization of a compound like (R)-(+)-**1-Benzyl-3-pyrrolidinol**.



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Caption: General workflow for physical property characterization.

## Safety and Handling

**(R)-(+)-1-Benzyl-3-pyrrolidinol** is classified as a warning-level hazard.<sup>[2]</sup> It is reported to cause skin and serious eye irritation and may cause respiratory irritation.<sup>[2]</sup> Appropriate personal protective equipment (PPE), including gloves and eye protection, should be used when handling this chemical. It is a combustible liquid and should be stored in a cool, well-ventilated area, typically between 2-8°C.<sup>[4][5][6]</sup>

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